

# Essential Safety and Operational Guidance for Handling (Rac)-SAR131675

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## Compound of Interest

Compound Name: (Rac)-SAR131675

Cat. No.: B1193471

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For researchers, scientists, and drug development professionals working with **(Rac)-SAR131675**, this guide provides immediate safety, handling, and disposal information. While one safety data sheet (SDS) indicates that **(Rac)-SAR131675** is not classified as a hazardous substance under the Globally Harmonized System (GHS), another product information sheet advises treating it as potentially hazardous until more information is available.<sup>[1]</sup> Therefore, a cautious approach to handling is recommended.

## Key Safety Precautions:

- Hazard Assessment: Treat **(Rac)-SAR131675** as a potentially hazardous substance.<sup>[1]</sup> Avoid ingestion, inhalation, and direct contact with eyes and skin.<sup>[1]</sup>
- First Aid Measures:
  - After Inhalation: Move the individual to fresh air. If complaints arise, consult a doctor.
  - After Skin Contact: The product is generally not considered a skin irritant. However, it is prudent to wash the affected area thoroughly.
  - After Eye Contact: Rinse the opened eye for several minutes under running water.
  - After Swallowing: If symptoms persist, seek medical attention.

## Personal Protective Equipment (PPE)

A standard level of personal protective equipment should be utilized to minimize exposure when handling **(Rac)-SAR131675**.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory	Generally not required if handled in a well-ventilated area. Use a fume hood for procedures that may generate dust or aerosols.

## Operational and Disposal Plans

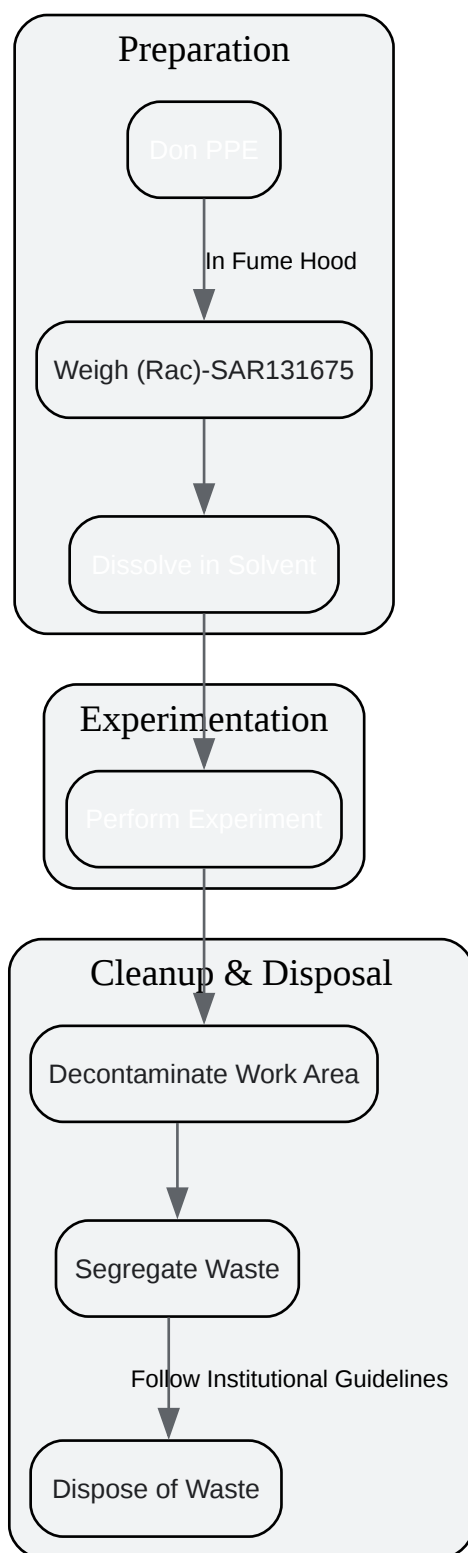
Handling and Storage:

- **(Rac)-SAR131675** is supplied as a crystalline solid.[\[1\]](#)
- Storage: Store at -20°C for long-term stability (≥4 years).[\[1\]](#)
- Preparation of Solutions: Stock solutions can be prepared by dissolving the solid in a solvent of choice, which should be purged with an inert gas.[\[1\]](#) **(Rac)-SAR131675** is soluble in chloroform at approximately 30 mg/ml.[\[1\]](#)[\[2\]](#)
- Stability: The compound should be protected from direct light exposure to maintain its chemical integrity, as the naphthyridine core is moderately photosensitive, especially to ultraviolet radiation.[\[3\]](#) It is recommended to use amber glassware or store in dark containers.[\[3\]](#) The compound is stable under normal atmospheric oxygen levels.[\[3\]](#)

Disposal:

Waste disposal procedures should adhere to local, state, and federal regulations for chemical waste. As a precautionary measure, **(Rac)-SAR131675** waste should be handled as chemical waste.

Experimental Workflow for Handling:



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Caption: A typical workflow for safely handling **(Rac)-SAR131675** in a laboratory setting.

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## References

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